

AEG-41174 Basic Information and Solubility

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Compound Focus: AEG-41174

Cat. No.: S547868

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The table below summarizes the key physicochemical properties of **AEG-41174** relevant for experimental preparation.

Property	Specification
Molecular Formula	C ₁₈ H ₁₈ N ₄ O [1]
Molecular Weight	306.36 g/mol [1]
Solubility in DMSO	Soluble [1]
Solubility in Water	Not soluble [1]
Recommended Storage	Dry, dark, at 0 - 4 °C (short term) or -20 °C (long term) [1]

Experimental Protocols and Troubleshooting

Preparation of Stock Solution in DMSO

This protocol is for creating a concentrated stock solution, which is the standard method for handling water-insoluble compounds like **AEG-41174**.

- **Objective:** To prepare a 50 mM stock solution of **AEG-41174** in anhydrous DMSO.
- **Materials:**

- **AEG-41174** (powder, >98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance
- Sterile glass vial (e.g., 2 mL)
- Micropipettes and sterile tips
- Vortex mixer
- Sonication device (optional)
- **Procedure:**
 - **Calculate Mass:** To make 1 mL of a 50 mM solution, calculate the required mass: $(50 \times 10^{-3} \text{ mol/L}) * (0.30636 \text{ kg/mol}) * (0.001 \text{ L}) = 0.015318 \text{ g}$ or **15.32 mg**.
 - **Weigh Compound:** Tare the empty glass vial on the analytical balance. Accurately weigh 15.32 mg of **AEG-41174** powder and transfer it to the vial.
 - **Add Solvent:** Add 1 mL of anhydrous DMSO directly to the vial containing the powder.
 - **Dissolve:** Cap the vial tightly and vortex vigorously for 1-2 minutes. If any undissolved particles remain, briefly sonicate the vial in a water bath sonicator for 30-60 seconds until the solution appears clear.
 - **Aliquot and Store:** Aseptically aliquot the stock solution into smaller, sterile vials to avoid repeated freeze-thaw cycles. Label clearly with compound name, concentration, date, and solvent. Store at **-20 °C** or lower for long-term stability [1].

Troubleshooting Common Solubility Issues

The table below addresses common problems researchers might encounter.

Issue	Possible Cause	Solution & Recommendations
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| **Precipitation in Aqueous Buffers** | Final DMSO concentration too low; compound exceeds its solubility in aqueous media. | • Ensure the final DMSO concentration in your assay is $\leq 0.1\text{-}1.0\%$ (v/v). • Add the stock solution to the buffered media while vortexing to ensure rapid mixing. • Test a range of final concentrations to find the stability limit. | | **Inconsistent Biological Activity** | Degradation of stock solution over time; precipitation in the assay well. | • Always prepare fresh aliquots for critical experiments. Avoid repeated freeze-thaw cycles (>3 is not recommended). • Visually inspect assay plates for precipitate under a microscope. | | **Low Apparent Solubility** | Use of non-anhydrous DMSO; water absorbed from humidity during weighing. | • Use only fresh, high-quality, anhydrous DMSO. Keep the DMSO bottle tightly sealed. •

Perform the weighing step quickly in a dry environment to minimize water absorption by the hygroscopic powder. |

FAQs: Handling AEG-41174

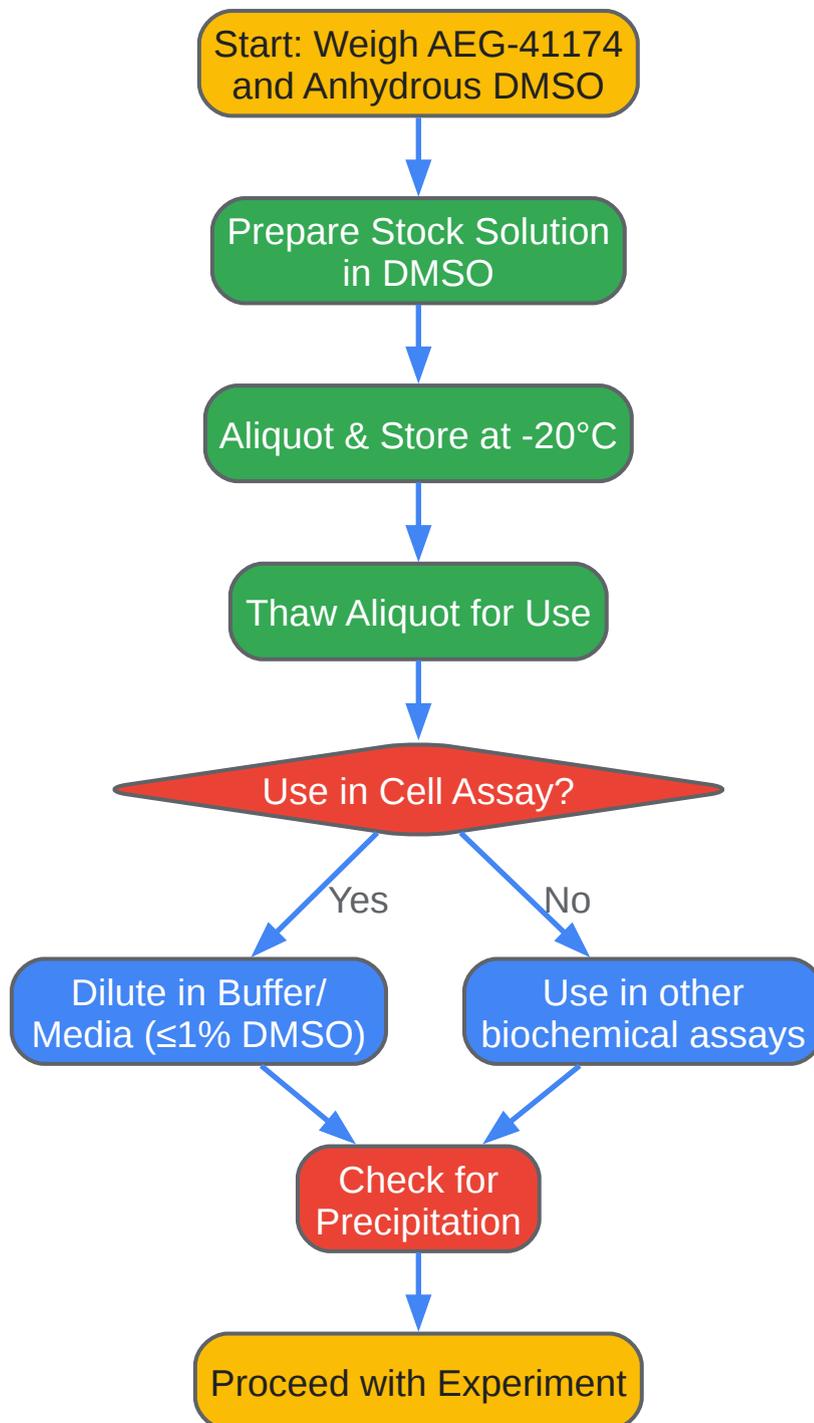
Q1: Can I use solvents other than DMSO to dissolve AEG-41174? While DMSO is the recommended and most widely used solvent, you may explore other polar aprotic solvents like dimethylformamide (DMF) for specific applications. However, their biocompatibility in cellular assays is often worse than DMSO. Water and most alcohols are not suitable as the compound is not soluble in them [1].

Q2: What is the maximum tolerated concentration of DMSO in cell-based assays? For most mammalian cell lines, the maximum tolerated concentration is **0.5% to 1.0% (v/v)**. Exceeding this can induce cytotoxic effects and compromise experimental results. Always include a vehicle control with the same concentration of DMSO in your experiments.

Q3: How stable are my aliquots of AEG-41174 stock solution? When stored properly at **-20 °C or -80 °C**, protected from light and moisture, a DMSO stock solution is typically stable for **6 to 12 months**. For optimal performance, using the solution within 3-6 months is advisable. Always visually inspect for precipitation or discoloration before use.

Experimental Workflow Diagram

The following diagram outlines the logical workflow for preparing and using **AEG-41174** in experiments, helping to prevent common pitfalls.



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References

1. Buy AEG - 41174 | >98% [smolecule.com]

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